

A Comprehensive Technical Guide to Nickel(II) Bromide Hexahydrate for Scientific Professionals

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Compound of Interest

Compound Name: *Nickel(II) bromide hexahydrate*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on **Nickel(II) bromide hexahydrate**, a versatile inorganic compound with significant applications in catalysis, materials science, and organic synthesis. This document details its chemical and physical properties, provides experimental protocols for its key applications, and visualizes complex processes to support advanced research and development.

Core Chemical Data

Nickel(II) bromide hexahydrate is a hydrated salt of nickel and hydrobromic acid. It is a crystalline solid, typically appearing as green, deliquescent crystals.

Identifier	Value	Citation
CAS Number	18721-96-5	[1]
Molecular Formula	Br ₂ H ₁₂ NiO ₆ (or NiBr ₂ ·6H ₂ O)	[1]
Molecular Weight	326.59 g/mol	

Physicochemical Properties

A summary of the key physical and chemical properties of Nickel(II) bromide and its hydrated forms is presented below.

Property	Value	Citation
Appearance	Green crystalline solid	
Solubility	Soluble in water, alcohol, and ether	
Melting Point	963 °C (1765 °F; 1236 K) (anhydrous, sublimes)	
Density	5.10 g/cm ³ (anhydrous)	
Hazards	Irritant, corrosive, suspected carcinogen, may cause genetic defects and damage to the unborn child. Causes damage to organs through prolonged or repeated exposure.	[2]

Applications in Research and Development

Nickel(II) bromide hexahydrate is a valuable reagent and precursor in several areas of chemical research:

- **Catalysis:** It serves as a catalyst in a variety of organic reactions, most notably in cross-coupling reactions to form carbon-carbon and carbon-heteroatom bonds.[3]

- **Organic Synthesis:** It is employed in reactions such as the Biginelli reaction for the synthesis of dihydropyrimidinones, which are of interest in medicinal chemistry.[4]
- **Materials Science:** It is a precursor for the synthesis of nickel-based materials, including nickel nanoparticles and magnetic materials.[5]
- **Electroplating:** It is used in electroplating baths to provide nickel coatings on various substrates, enhancing corrosion resistance and surface properties.[6]

Experimental Protocols

The following sections provide detailed methodologies for key experiments utilizing Nickel(II) bromide.

Nickel-Catalyzed Suzuki-Miyaura Cross-Coupling

This protocol describes a typical procedure for the cross-coupling of an aryl halide with an arylboronic acid using a nickel catalyst prepared in situ from a Nickel(II) bromide precursor.

Materials:

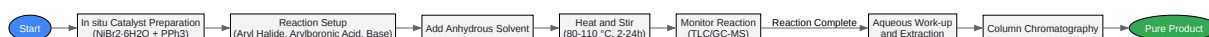
- **Nickel(II) bromide hexahydrate** ($\text{NiBr}_2 \cdot 6\text{H}_2\text{O}$)
- Triphenylphosphine (PPh_3)
- Aryl halide (e.g., bromobenzene)
- Arylboronic acid (e.g., phenylboronic acid)
- Base (e.g., potassium phosphate, K_3PO_4)
- Solvent (e.g., anhydrous toluene)
- Inert gas (Nitrogen or Argon)

Procedure:

- **Catalyst Preparation (in situ):** In a flame-dried Schlenk flask under an inert atmosphere, add **Nickel(II) bromide hexahydrate** and triphenylphosphine. The molar ratio of $\text{Ni}:\text{PPh}_3$ is

typically 1:2.

- **Reaction Setup:** To the flask containing the catalyst, add the aryl halide (1.0 mmol), arylboronic acid (1.2 mmol), and potassium phosphate (2.0 mmol).
- **Solvent Addition:** Add anhydrous, degassed toluene (5-10 mL) via syringe.
- **Reaction Conditions:** Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir for the required time (2-24 hours).
- **Monitoring:** The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Add water and extract the product with an organic solvent (e.g., ethyl acetate). Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- **Purification:** The crude product is purified by column chromatography on silica gel.



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Workflow for Nickel-Catalyzed Suzuki-Miyaura Cross-Coupling.

Synthesis of Nickel Nanoparticles

This protocol outlines the chemical reduction method for synthesizing nickel nanoparticles using **Nickel(II) bromide hexahydrate** as a precursor.

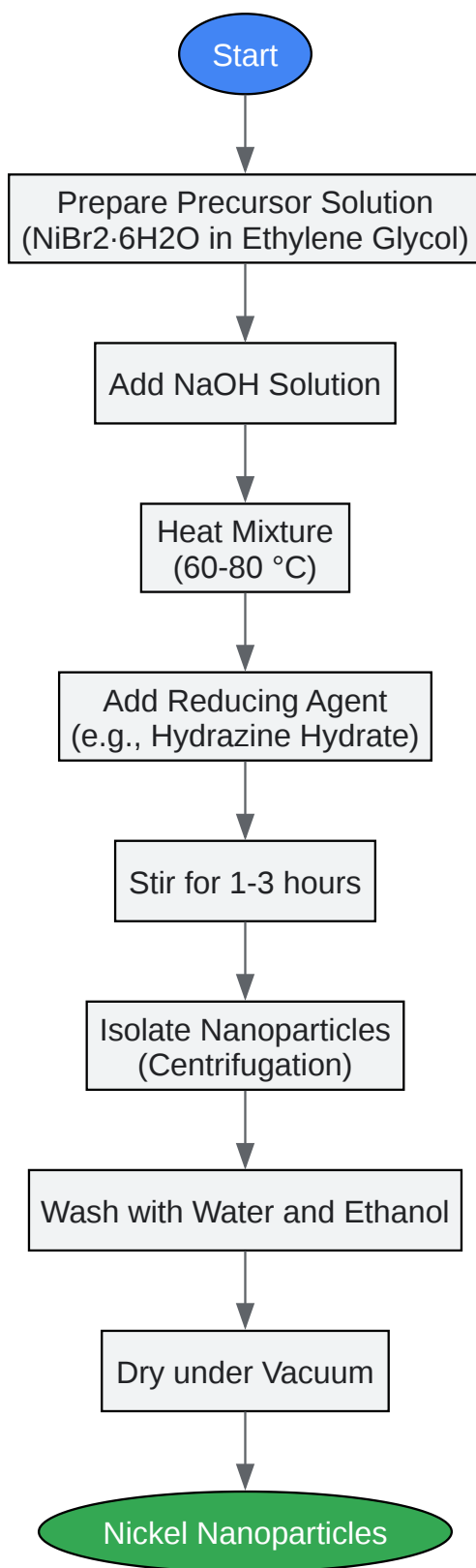
Materials:

- **Nickel(II) bromide hexahydrate** ($\text{NiBr}_2 \cdot 6\text{H}_2\text{O}$)
- Reducing agent (e.g., hydrazine hydrate, sodium borohydride)

- Solvent (e.g., ethylene glycol)
- Capping agent (e.g., polyvinylpyrrolidone - PVP) (optional)
- Base (e.g., sodium hydroxide - NaOH)

Procedure:

- Precursor Solution: Dissolve **Nickel(II) bromide hexahydrate** in ethylene glycol in a round-bottom flask. If a capping agent is used, add it to this solution and stir until fully dissolved.
- Addition of Base: Slowly add a solution of sodium hydroxide to the precursor solution while stirring vigorously.
- Reduction: Heat the mixture to a specific temperature (e.g., 60-80 °C). Add the reducing agent (e.g., hydrazine hydrate) dropwise to the heated solution. A color change to black indicates the formation of nickel nanoparticles.
- Reaction Completion: Continue stirring at the elevated temperature for a set period (e.g., 1-3 hours) to ensure complete reduction.
- Isolation: Cool the reaction mixture to room temperature. The nickel nanoparticles can be isolated by centrifugation or magnetic separation.
- Washing: Wash the isolated nanoparticles several times with deionized water and ethanol to remove any unreacted precursors and byproducts.
- Drying: Dry the purified nickel nanoparticles in a vacuum oven at a low temperature.



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Experimental Workflow for the Synthesis of Nickel Nanoparticles.

Biginelli Reaction for Dihydropyrimidinone Synthesis

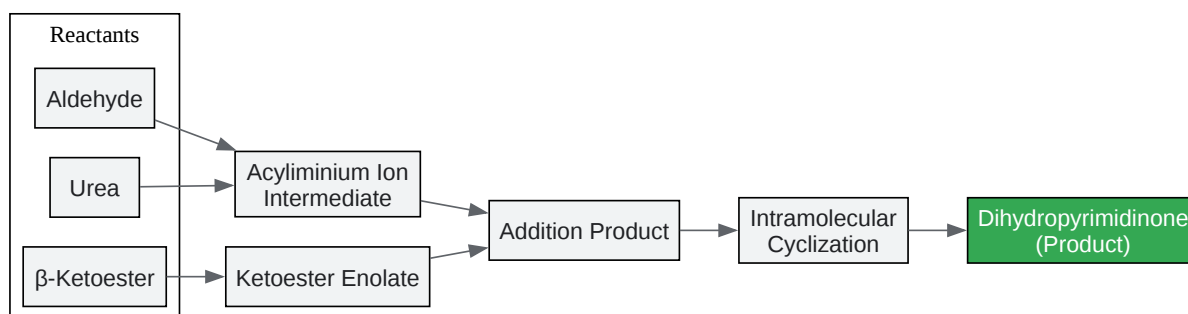
Nickel(II) bromide can act as a Lewis acid catalyst in the Biginelli reaction, a one-pot synthesis of dihydropyrimidinones from an aldehyde, a β -ketoester, and urea or thiourea.

Materials:

- **Nickel(II) bromide hexahydrate** (catalyst)
- Aldehyde (e.g., benzaldehyde)
- β -ketoester (e.g., ethyl acetoacetate)
- Urea or Thiourea
- Solvent (e.g., ethanol or solvent-free)

Procedure:

- **Mixing Reactants:** In a round-bottom flask, combine the aldehyde (1 mmol), β -ketoester (1 mmol), urea or thiourea (1.5 mmol), and a catalytic amount of **Nickel(II) bromide hexahydrate** (e.g., 10 mol%).
- **Reaction Conditions:** The mixture is typically heated under reflux in a solvent like ethanol, or heated neat (solvent-free) at a specific temperature (e.g., 100 °C).
- **Reaction Time:** The reaction is allowed to proceed for several hours until completion, which can be monitored by TLC.
- **Work-up:** After cooling to room temperature, the reaction mixture is poured into crushed ice or cold water.
- **Isolation and Purification:** The precipitated solid product is collected by filtration, washed with cold water, and then recrystallized from a suitable solvent (e.g., ethanol) to afford the pure dihydropyrimidinone.



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Simplified Logical Pathway of the Biginelli Reaction.

Nickel Electroplating

This section provides a general overview of the components and workflow for electroplating using a Watts-type bath, which can contain Nickel(II) bromide.

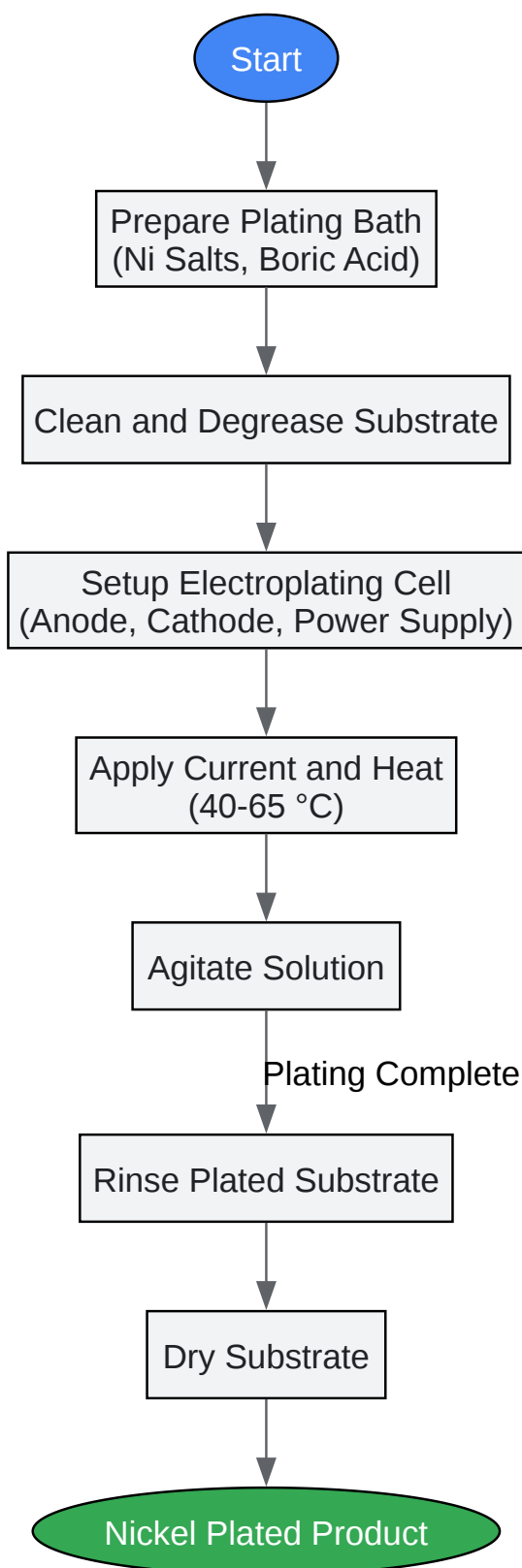
Bath Composition (Typical Watts Bath):

- Nickel Sulfate ($\text{NiSO}_4 \cdot 6\text{H}_2\text{O}$)
- Nickel Chloride or Nickel Bromide (for anode corrosion)
- Boric Acid (H_3BO_3) (as a buffering agent)
- Wetting agents and brighteners (optional)
- Deionized water

Procedure:

- Bath Preparation: Dissolve the nickel salts and boric acid in deionized water in the plating tank. Add any desired additives.

- Substrate Preparation: The substrate to be plated (cathode) must be thoroughly cleaned and degreased to ensure good adhesion of the nickel coating.
- Electroplating Setup:
 - Place the cleaned substrate as the cathode in the plating bath.
 - Use a nickel anode.
 - Connect the anode and cathode to a DC power supply.
- Plating Process:
 - Heat the bath to the desired operating temperature (typically 40-65 °C).
 - Apply a specific current density.
 - Agitate the solution to ensure a uniform coating and prevent pitting.
- Post-treatment: After the desired plating thickness is achieved, remove the substrate from the bath, rinse it thoroughly with deionized water, and dry it.



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General Workflow for a Nickel Electroplating Process.

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